

Cnidilin stock solution preparation and storage

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Compound of Interest		
Compound Name:	Cnidilin	
Cat. No.:	B150024	Get Quote

Application Notes: Cnidilin Stock Solution

Introduction **Cnidilin** is a natural coumarin compound isolated from medicinal plants such as Radix Angelicae dahuricae.[1] It is recognized for its potential therapeutic properties, including anti-oxidant, anti-cancer, and anti-inflammatory effects.[1] In vitro studies have highlighted its activity as a nitric oxide (NO) production inhibitor and a potent antiplatelet aggregation agent.[1] Proper preparation and storage of **Cnidilin** stock solutions are critical for ensuring its stability and the reproducibility of experimental results.

Data Summary

Solubility Data **Cnidilin** exhibits solubility in various organic solvents. Dimethyl sulfoxide (DMSO) is the most commonly cited solvent for preparing high-concentration stock solutions. It is crucial to use fresh, anhydrous DMSO, as the solvent is hygroscopic and absorbed water can significantly impact solubility.[2] For complete dissolution, sonication may be required.[2]

Table 1: Cnidilin Solubility



Solvent	Reported Solubility <i>l</i> Usability	Source	
DMSO	50 mg/mL (166.49 mM) - requires sonication.	MedChemExpress[2]	
	3 mg/mL	Chemodex[1]	
Chloroform	Soluble	Chemodex, ChemFaces[1][3]	
Dichloromethane	Soluble	ChemFaces[3]	
Ethyl Acetate	Soluble	ChemFaces[3]	

| Acetone | Soluble | ChemFaces[3] |

Storage and Stability Solid **Cnidilin** should be stored at 4°C and protected from light.[2] For stock solutions, storage recommendations vary between suppliers, particularly for -20°C. To prevent degradation from repeated freeze-thaw cycles, it is imperative to aliquot the stock solution into single-use volumes before storage.[2] Always protect solutions from light.[1][2]

Table 2: Cnidilin Stock Solution Storage & Stability

Storage Temperature	Recommended Duration	Key Considerations	Source
-80°C	Up to 6 months	Recommended for long-term storage.	MedChemExpress[2]
-20°C	Up to 1 month		MedChemExpress[2]
	Up to 2 weeks		ChemFaces[3]

| At least 2 years | For solid compound. | Chemodex[1] |

Note: The significant variation in stability at -20°C highlights the importance of consulting the certificate of analysis provided by the specific supplier for your lot of **Cnidilin**. If long-term stability is critical, performing an in-house stability validation is recommended.



Experimental Protocols

Protocol 1: Preparation of a High-Concentration Cnidilin Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution based on its molecular weight of 300.31 g/mol .

Materials:

- Cnidilin powder (CAS: 14348-22-2)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- · Microcentrifuge tubes or amber glass vials
- Sterile, single-use cryovials
- Pipettors and sterile tips
- · Vortex mixer
- Bath sonicator

Procedure:

- Pre-use Equilibration: Before opening, allow the vial of **Cnidilin** powder to equilibrate to room temperature for at least 1 hour to prevent condensation.[3]
- Calculation:
 - To prepare 1 mL of a 10 mM stock solution, you need 3.0031 mg of Cnidilin.
 - Calculation: Volume (L) x Concentration (mol/L) x Molecular Weight (g/mol) = Mass (g)
 - 0.001 L x 0.010 mol/L x 300.31 g/mol = 0.0030031 g = 3.00 mg



- Weighing: Carefully weigh out the calculated amount of Cnidilin powder and place it into a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO. For 3.00 mg of Cnidilin, add 1 mL of DMSO to achieve a 10 mM concentration.
- Dissolution:
 - Vortex the solution vigorously for 30-60 seconds.
 - If the solid does not fully dissolve, place the vial in a bath sonicator and sonicate for 5-10 minutes, or until the solution is clear.
- Aliquoting: To avoid repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile cryovials suitable for low-temperature storage.[2]
- Storage: Label the aliquots clearly with the compound name, concentration, date, and solvent. Store immediately at -80°C for long-term stability (up to 6 months) or at -20°C for shorter-term use (1 month), ensuring they are protected from light.[2]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the serial dilution of the high-concentration stock solution to a final working concentration for use in experiments (e.g., cell culture).

Materials:

- 10 mM Cnidilin stock solution in DMSO
- Appropriate sterile cell culture medium or buffer (e.g., PBS, DMEM)
- Sterile microcentrifuge tubes
- Pipettors and sterile tips

Procedure:



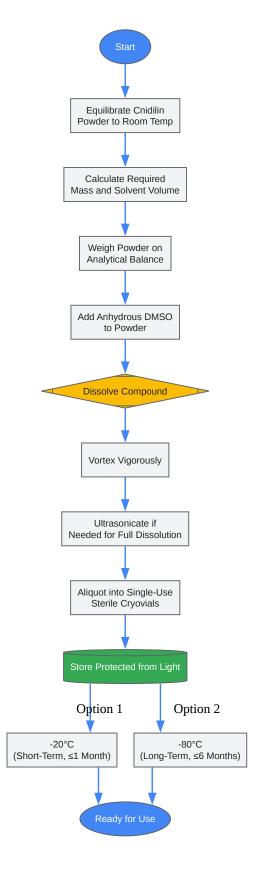
- Thawing: Thaw a single aliquot of the 10 mM **Cnidilin** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To minimize pipetting errors and the final concentration of DMSO, it is best practice to perform an intermediate dilution.
 - \circ For example, to make a 1 mM intermediate solution, dilute the 10 mM stock 1:10 by adding 10 μ L of the stock to 90 μ L of sterile culture medium.

• Final Dilution:

- Calculate the volume of the intermediate stock needed to achieve the desired final concentration in your experiment.
- Example: To treat cells in a 6-well plate (2 mL final volume) with a final concentration of 10 μM Cnidilin:
 - Use the formula: C1V1 = C2V2
 - $(1,000 \mu M) \times V1 = (10 \mu M) \times (2,000 \mu L)$
 - $V1 = 20,000 / 1,000 = 20 \mu L$
- \circ Add 20 μ L of the 1 mM intermediate solution to your well containing cells and medium, bringing the final volume to 2 mL.
- Vehicle Control: Ensure that a vehicle control is included in your experiment. This control should contain the same final concentration of DMSO as the treated samples but without Cnidilin.
- Immediate Use: Use the prepared working solutions immediately, as the stability of **Cnidilin** in aqueous media is generally much lower than in DMSO.[3]

Visualizations

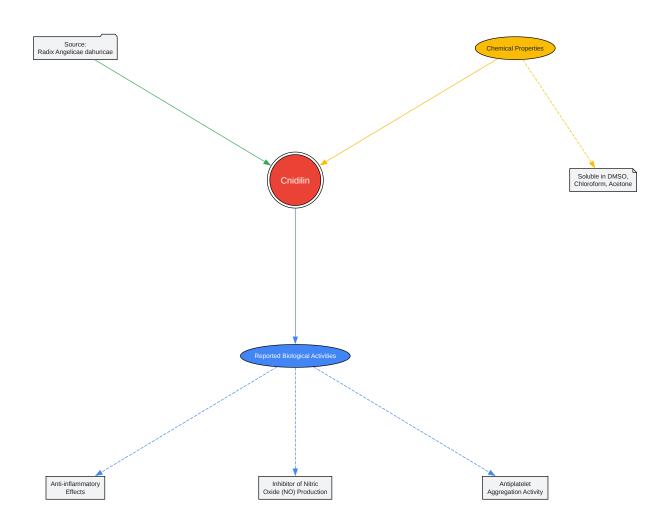




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Caption: Workflow for preparing and storing **Cnidilin** stock solution.





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Caption: Logical relationships of **Cnidilin**'s source and reported activities.



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